

# Introduction: The Significance of the Arylpiperazine Scaffold

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## Compound of Interest

Compound Name: *1-(4-tert-Butylphenyl)piperazine*

CAS No.: 68104-61-0

Cat. No.: B1300255

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The piperazine ring is a foundational scaffold in medicinal chemistry, a six-membered heterocycle containing two nitrogen atoms at the 1 and 4 positions.[1][2] This structure is a privileged pharmacophore due to its unique physicochemical properties. The two nitrogen atoms can form hydrogen bonds or ionic interactions, which helps in modulating acid-base balance and lipophilicity, often enhancing a molecule's pharmacokinetic profile.[3] Consequently, the piperazine moiety is integral to numerous therapeutic agents, including antipsychotics like clozapine, antidepressants such as vortioxetine, and anxiolytics like buspirone.[4]

**1-(4-tert-Butylphenyl)piperazine** is a key intermediate and building block within this chemical class. Its structure combines the versatile piperazine ring with a lipophilic tert-butylphenyl group. This specific substitution pattern makes it a valuable precursor for synthesizing a wide range of biologically active compounds, particularly in the development of antagonists for various receptors and channels. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and analytical characterization, tailored for researchers and professionals in drug discovery and development.

## Chemical Identity and Nomenclature

Properly identifying a chemical entity is the first step in any rigorous scientific investigation. **1-(4-tert-Butylphenyl)piperazine** is known by several identifiers across various chemical databases.

Property	Value	Source
IUPAC Name	1-(4-tert-butylphenyl)piperazine	[5]
CAS Number	68104-61-0	[5]
Molecular Formula	C <sub>14</sub> H <sub>22</sub> N <sub>2</sub>	[5]
Molecular Weight	218.34 g/mol	[5]
InChI	InChI=1S/C14H22N2/c1-14(2,3)12-4-6-13(7-5-12)16-10-8-15-9-11-16/h4-7,15H,8-11H2,1-3H3	[5]
SMILES	CC(C) (C)C1=CC=C(C=C1)N2CCNC C2	[5]

```
graph Chemical_Structure {
  layout=neato;
  node [shape=plaintext];
  edge [color="#202124"];

  // Define nodes for atoms
  C1 [label="C"];
  C2 [label="C"];
  C3 [label="C"];
  C4 [label="C"];
  C5 [label="C"];
  C6 [label="C"];
  N1 [label="N", fontcolor="#4285F4"];
```

```
C7 [label="C"];
C8 [label="C"];
N2 [label="N", fontcolor="#4285F4"];
H_N2 [label="H"];
C9 [label="C"];
C10 [label="C"];
C_tert [label="C"];
CH3_1 [label="CH3"];
CH3_2 [label="CH3"];
CH3_3 [label="CH3"];
```

```
// Position nodes
```

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C1 [pos="0,1!"];
C2 [pos="-0.87,0.5!"];
C3 [pos="-0.87,-0.5!"];
C4 [pos="0,-1!"];
C5 [pos="0.87,-0.5!"];
C6 [pos="0.87,0.5!"];
N1 [pos="1.74,1!"];
C7 [pos="2.61,0.5!"];
C8 [pos="3.48,1!"];
N2 [pos="3.48,2!"];
H_N2 [pos="4.0, 2.3!"];
C9 [pos="2.61,2.5!"];
C10 [pos="1.74,2!"];
C_tert [pos="-1.74,-1!"];
CH3_1 [pos="-2.61,-0.5!"];
CH3_2 [pos="-1.74,-2!"];
CH3_3 [pos="-2.61,-1.5!"];
```

```
// Aromatic ring with alternating bonds
```

```
C1 -- C2;
C2 -- C3;
```

```
C3 -- C4;  
C4 -- C5;  
C5 -- C6;  
C6 -- C1;  
C1 -- N1;  
C4 -- C_tert;
```

```
// Piperazine ring  
N1 -- C7;  
C7 -- C8;  
C8 -- N2;  
N2 -- C9;  
C9 -- C10;  
C10 -- N1;  
N2 -- H_N2;
```

```
// Tert-butyl group  
C_tert -- CH3_1;  
C_tert -- CH3_2;  
C_tert -- CH3_3;  
}
```

Caption: 2D structure of **1-(4-tert-Butylphenyl)piperazine**.

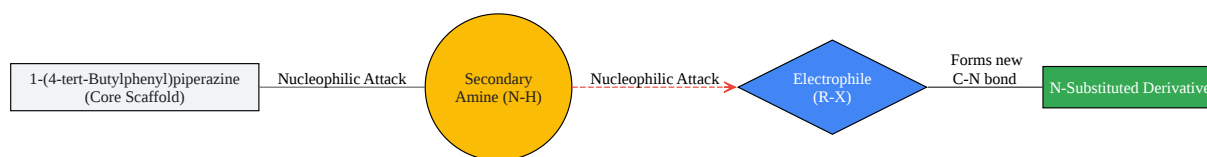
## Synthesis Methodologies

The synthesis of arylpiperazines is a well-established field, with several reliable methods available. The choice of method often depends on the availability of starting materials, desired scale, and tolerance for specific reagents.

### Palladium-Catalyzed Buchwald-Hartwig Amination

A modern and highly efficient method for forming the aryl-nitrogen bond is the Buchwald-Hartwig amination. This reaction couples an aryl halide with an amine in the presence of a

palladium catalyst and a suitable base.



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## Sources

- [1. Piperazine - Wikipedia \[en.wikipedia.org\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. connectjournals.com \[connectjournals.com\]](#)
- [4. Piperazine derivatives with central pharmacological activity used as therapeutic tools - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. 1-\(4-tert-Butylphenyl\)piperazine | C14H22N2 | CID 781722 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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